

Essential Safety and Disposal Procedures for HA-100 Dihydrochloride

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Compound of Interest

Compound Name: HA-100

Cat. No.: B1672589

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe laboratory environment and maintaining regulatory compliance. This document provides detailed procedural guidance for the safe disposal of **HA-100** dihydrochloride, a protein kinase inhibitor.

HA-100 dihydrochloride is an inhibitor of several protein kinases, including PKA, PKC, and PKG.^{[1][2]} Due to its biological activity, it must be handled and disposed of as hazardous chemical waste. Adherence to the following procedures is critical for minimizing risks and environmental impact.

Chemical and Physical Properties

A summary of the key quantitative data for **HA-100** dihydrochloride is presented in the table below for easy reference.

Property	Value
Alternate Names	1-(5-Isoquinolinylsulfonyl)piperazine dihydrochloride
CAS Number	210297-47-5
Molecular Formula	C ₁₃ H ₁₅ N ₃ O ₂ S·2HCl[1][3]
Molecular Weight	350.26 g/mol [1][3]
Appearance	Crystalline solid[1]
Purity	≥98%[3]
Storage Temperature	-20°C[1]
Solubility	DMSO: 20 mg/mL (57.1 mM)[2]

Disposal Protocol

The disposal of **HA-100** dihydrochloride, including any contaminated materials, must be managed through a certified hazardous waste program. Under no circumstances should this chemical be disposed of down the drain or in the regular trash.

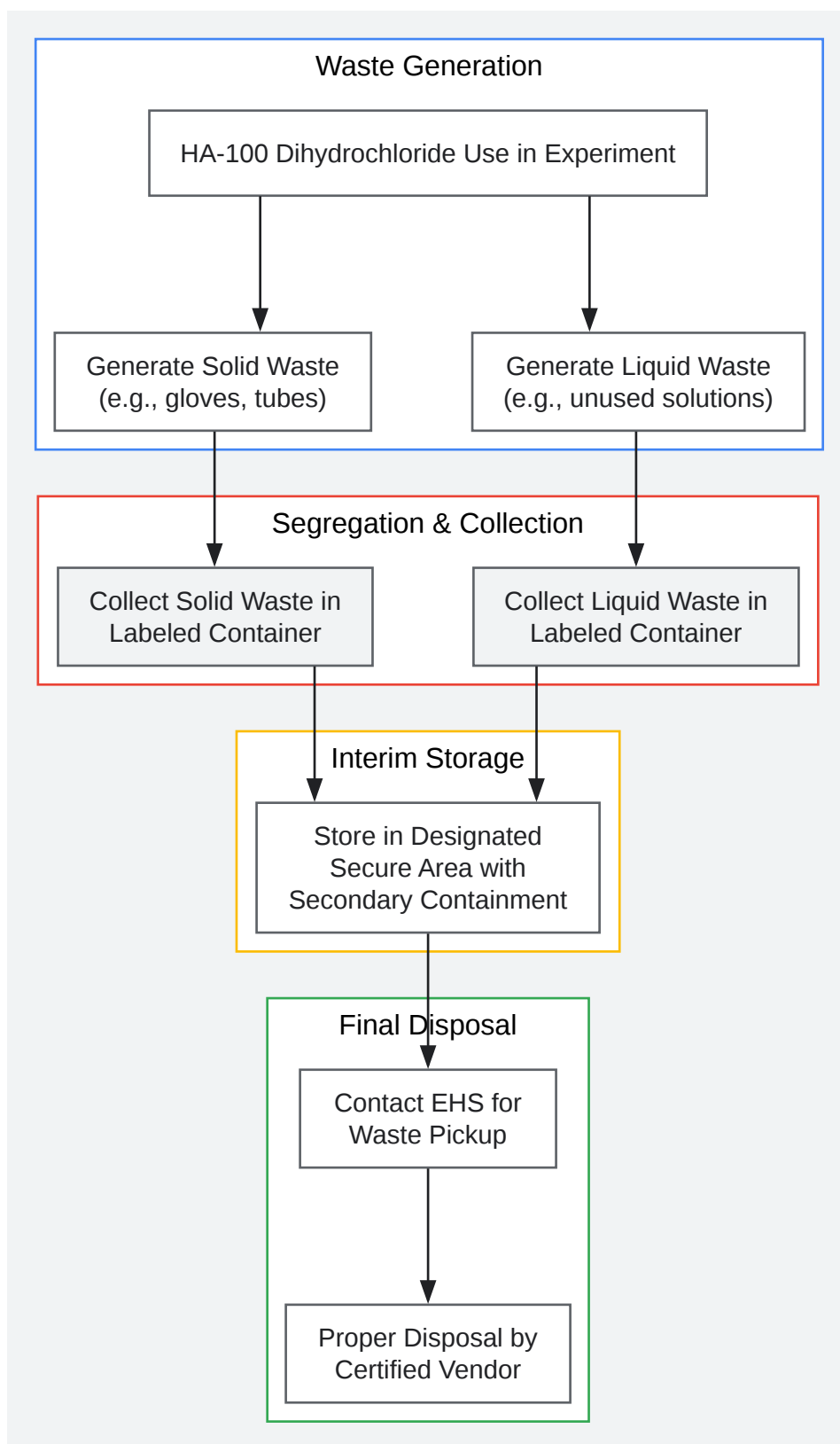
Step-by-Step Disposal Procedure:

- Waste Identification and Segregation:
 - Treat all quantities of unused or waste **HA-100** dihydrochloride as hazardous chemical waste.
 - Segregate solid waste (e.g., contaminated personal protective equipment (PPE), weigh boats, tubes) from liquid waste (e.g., unused solutions, contaminated solvents).
- Waste Collection and Containment:
 - Solid Waste: Collect chemically contaminated solid waste, such as gloves, wipes, and plasticware, in a designated, clearly labeled, and sealable hazardous waste container. A heavy-duty plastic bag within a rigid, puncture-resistant container is recommended.

- Liquid Waste: Collect liquid waste containing **HA-100** dihydrochloride in a dedicated, leak-proof, and chemically compatible container. The original container can be used if it is in good condition. Ensure the container is properly sealed to prevent spills and evaporation.
- Sharps Waste: Any sharps, such as needles or razor blades, contaminated with **HA-100** dihydrochloride must be disposed of in a designated sharps container that is then treated as hazardous chemical waste.
- Labeling of Waste Containers:
 - All waste containers must be clearly labeled with the words "Hazardous Waste."
 - The label must include the full chemical name: "**HA-100** dihydrochloride" or "1-(5-Isoquinolinylsulfonyl)piperazine dihydrochloride."
 - Indicate the approximate concentration and quantity of the waste.
 - Include the date when the waste was first added to the container.
- Storage of Chemical Waste:
 - Store hazardous waste containers in a designated and secure area within the laboratory, away from general laboratory traffic.
 - Ensure that the storage area is well-ventilated.
 - Store containers in secondary containment to prevent the spread of material in case of a leak.^{[4][5]}
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.
 - Follow all institutional procedures for waste manifest and pickup.

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **HA-100** dihydrochloride.



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Caption: Workflow for the proper disposal of **HA-100** dihydrochloride waste.

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